

# Application Notes and Protocols for Pam3CSK4 Biotin in Vaccine Adjuvant Research

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## Compound of Interest

Compound Name: Pam3CSK4 Biotin

Cat. No.: B1151256

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These application notes provide a comprehensive overview of the use of **Pam3CSK4 Biotin**, a synthetic triacylated lipopeptide, as a potent adjuvant in vaccine research. Detailed protocols for key in vitro and in vivo experiments are provided to guide researchers in effectively utilizing this Toll-like receptor 1/2 (TLR1/2) agonist to enhance immune responses to vaccine antigens.

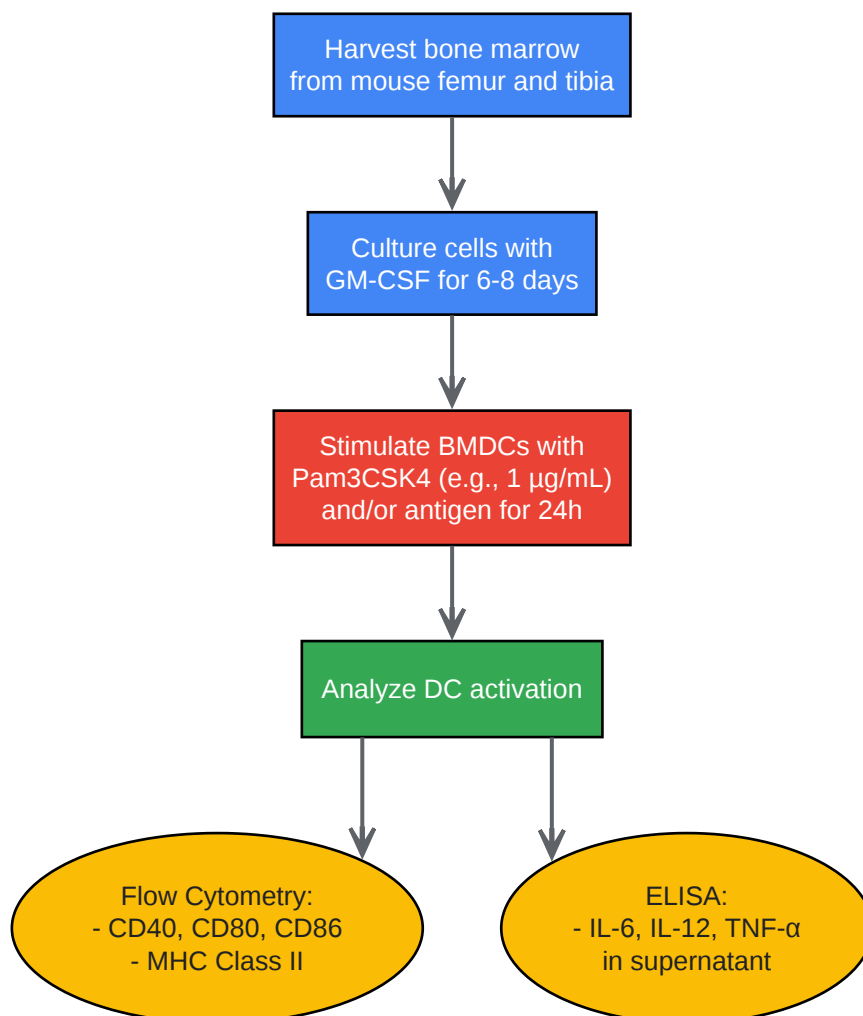
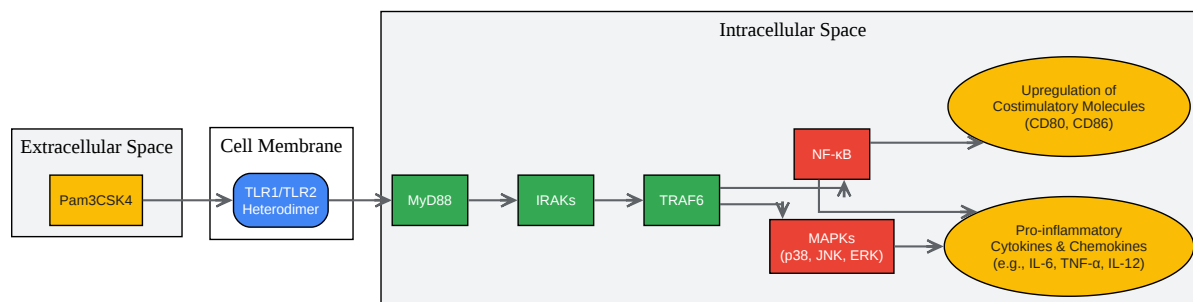
## Introduction to Pam3CSK4 Biotin

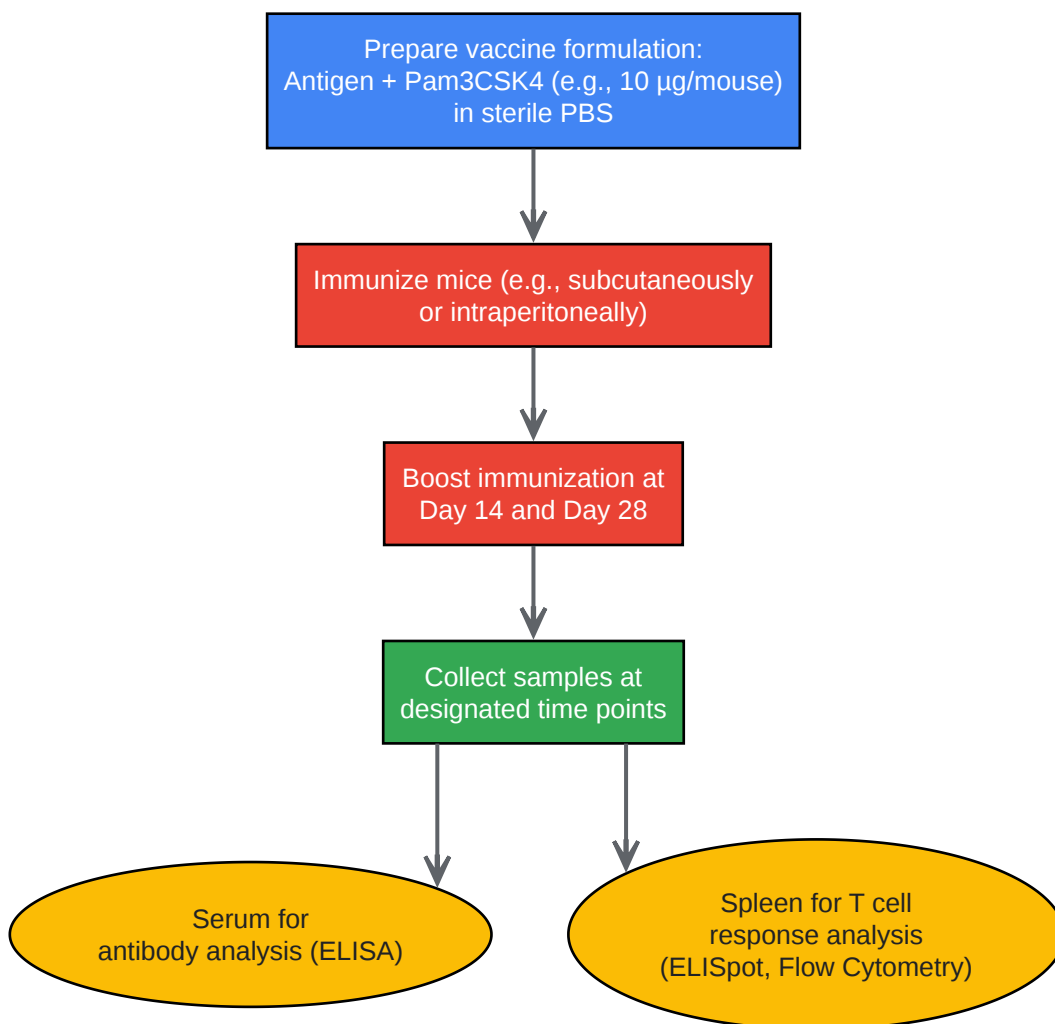
Pam3CSK4 is a synthetic lipopeptide that mimics the acylated amino terminus of bacterial lipoproteins. It is a well-established agonist of the TLR1/TLR2 heterodimer, which is primarily expressed on the surface of antigen-presenting cells (APCs) such as dendritic cells (DCs) and monocytes.[1][2] Activation of the TLR1/TLR2 complex by Pam3CSK4 initiates a signaling cascade that leads to the activation of downstream transcription factors, including nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinases (MAPKs). This signaling cascade results in the production of pro-inflammatory cytokines and chemokines, upregulation of costimulatory molecules on APCs, and enhanced antigen presentation, ultimately leading to robust adaptive immune responses.[3]

The biotinylated form of Pam3CSK4 allows for its detection and tracking in various immunological assays through the high-affinity interaction between biotin and streptavidin. This feature is particularly useful for studying the binding and internalization of Pam3CSK4 by immune cells, as well as for developing targeted delivery systems.[4][5]

## Mechanism of Action and Signaling Pathway

Upon binding to the TLR1/TLR2 heterodimer on the cell surface, Pam3CSK4 induces a conformational change in the receptor complex, leading to the recruitment of intracellular adaptor proteins, primarily MyD88. This initiates a signaling cascade that culminates in the activation of NF- $\kappa$ B and MAPKs, leading to the transcription of genes involved in the inflammatory response and immune activation.





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